

An In-depth Technical Guide to K_2CO_3 (Potassium Carbonate)

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Compound of Interest

Compound Name: Potassium carbonate-13C

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical properties, synthesis, and diverse applications of potassium carbonate (K_2CO_3), with a focus on its relevance in research and pharmaceutical development.

Chemical Structure and Formula

Potassium carbonate is an inorganic compound with the chemical formula K_2CO_3 .^[1] It is the dipotassium salt of carbonic acid.^[2] The compound consists of two potassium cations (K^+) and one carbonate anion (CO_3^{2-}).^[1]

Chemical Identifiers:

- IUPAC Name: Potassium carbonate^[1]
- CAS Number: 584-08-7^[1]
- Molecular Weight: 138.205 g/mol ^[1]

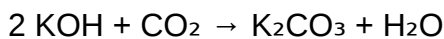
Physicochemical Properties

Potassium carbonate is a white, hygroscopic solid that is highly soluble in water, forming a strongly alkaline solution.^{[1][3]} It is insoluble in ethanol.^{[3][4]} Often appearing as a damp or wet solid due to its deliquescent nature, it readily absorbs moisture from the air.^{[1][4]}

Property	Value
Appearance	White, hygroscopic solid[1]
Molar Mass	138.205 g/mol [1]
Density	2.43 g/cm ³ [1]
Melting Point	891 °C (1,636 °F; 1,164 K)[1]
Boiling Point	Decomposes[1]
Solubility in water	110.3 g/100 mL (20 °C)[1]
Acidity (pKa)	10.25[1]

Synthesis and Production

The primary industrial method for producing potassium carbonate involves the reaction of potassium hydroxide with carbon dioxide:[1]



An alternative method involves treating potassium chloride with carbon dioxide in the presence of an organic amine to yield potassium bicarbonate, which is then calcined:[1]



Experimental Protocol: Synthesis of 7,12-dihydro-1,3,6,7,12-pentaazapleadenes using K₂CO₃

This section details a representative experimental protocol where potassium carbonate is used as a reagent in a multi-step organic synthesis.

Objective: To synthesize 7,12-dihydro-1,3,6,7,12-pentaazapleadenes.[5]

Reagents and Conditions:

- Potassium Carbonate (K₂CO₃) (2 equivalents)[5]

- Dimethylformamide (DMF)[5]
- Dimethylformamide-dimethyl acetal (DMF-DMA)[5]
- Anhydrous Stannous Chloride (SnCl_2) (5 equivalents)[5]
- Stannous Chloride Dihydrate ($\text{SnCl}_2 \cdot 2\text{H}_2\text{O}$) (5 equivalents)[5]
- Dry Tetrahydrofuran (THF)[5]

Step-by-step Procedure:

- Step i: The initial reaction is carried out in DMF at room temperature for 30 minutes using 2 equivalents of K_2CO_3 . [5]
- Step ii: The reaction mixture is then treated with DMF-DMA and heated to 130°C for 3.5 hours. [5]
- Step iii: Following this, the intermediate is refluxed in dry THF with 5 equivalents of anhydrous SnCl_2 for 6 hours. [5]
- Step iv: In the final step, the product is refluxed in dry THF with 5 equivalents of $\text{SnCl}_2 \cdot 2\text{H}_2\text{O}$ for 18 hours to yield the target compound. [5]

Applications in Research and Drug Development

While not a therapeutic agent itself, potassium carbonate plays several crucial roles in the chemical and pharmaceutical sciences.

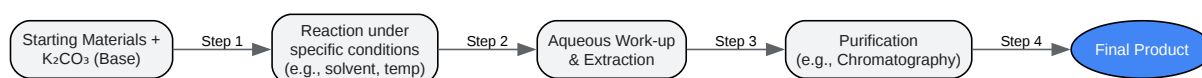
- Catalyst and Reagent: It is widely used as a base in organic synthesis. For instance, it has been utilized as a catalyst in Biginelli-type reactions for the synthesis of dihydropyrimidines, which are known to possess antimicrobial activity. [6]
- Drying Agent: In laboratory settings, K_2CO_3 is a common drying agent for ketones, alcohols, and amines before distillation. [3]
- Buffering Agent: Its alkaline properties make it an effective buffering agent to control pH in various chemical reactions and formulations, including in the production of wine. [3]

- Excipient in Formulations: Potassium carbonate can be used as an excipient in drug formulations.[7]
- Potassium Supplement: It can serve as a dietary supplement to address low blood potassium levels.[4]

It is important to note that while "K2" is a term often associated with synthetic cannabinoids, this is distinct from the chemical compound K_2CO_3 . [8][9] The term "K2" in that context refers to a brand of herbal incense products containing synthetic cannabinoid receptor agonists. [8]

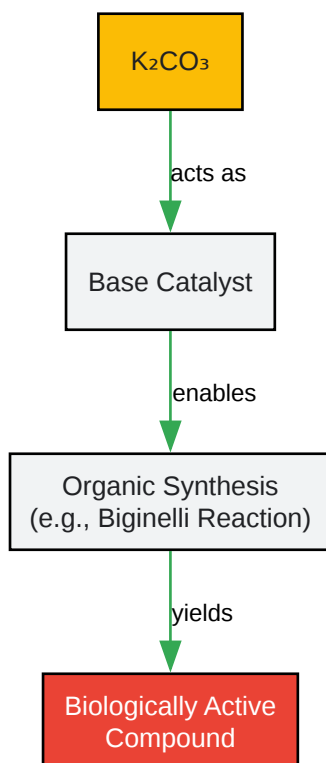
Signaling Pathways and Experimental Workflows

The following diagrams illustrate a generalized experimental workflow and a conceptual relationship involving K_2CO_3 in a synthetic chemistry context.



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Caption: A generalized workflow for an organic synthesis reaction utilizing K_2CO_3 as a base.



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